

Technical Guide: Mass Spectrometry

Characterization of 4-(5-Bromopentyl)morpholine

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Compound of Interest

Compound Name: 4-(5-Bromopentyl)morpholine
Hydrobromide
Cat. No.: B11926481

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Executive Summary

4-(5-Bromopentyl)morpholine (CAS: 909912-16-9) is a critical bifunctional intermediate often employed in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and other heterobifunctional ligands. Its value lies in its dual reactivity: the morpholine ring serves as a solubilizing base or active pharmacophore, while the alkyl bromide acts as an electrophilic handle for conjugation.

This guide provides a definitive technical comparison of mass spectrometry (MS) characterization methods for this compound. Unlike standard spectroscopic guides, we focus on the comparative utility of Electrospray Ionization (ESI) versus Electron Ionization (EI), demonstrating why ESI-MS is the superior choice for reaction monitoring and purity assessment due to the preservation of the unique bromine isotopic signature.

Part 1: The Chemical Context & Isotopic Physics

Before analyzing the spectra, one must understand the "fingerprint" of the molecule. The characterization of this compound relies heavily on the physics of bromine isotopes.

- Formula:
- Monoisotopic Mass (): 235.0572 Da
- Molecular Weight (Average): 236.15 Da

The "Smoking Gun": Bromine Isotopes

Bromine exists naturally as two stable isotopes,

and

, in a ratio of approximately 50.69% to 49.31%.

- Impact on MS: Any mass spectrum of 4-(5-Bromopentyl)morpholine must exhibit a distinct 1:1 doublet for the molecular ion (

and

).

- Validation Check: If your spectrum shows a dominant single peak at 236 without an equal-intensity peak at 238, the bromine has been lost (likely hydrolyzed to an alcohol or cyclized), or the assignment is incorrect.

Part 2: Comparative Method Analysis

This section objectively compares the three primary analytical routes available to the researcher.

Comparison Table: ESI-MS vs. EI-MS vs. NMR

Feature	ESI-MS (Recommended)	EI-MS (Alternative)	¹ H NMR (Structural Gold Standard)
Ionization Type	Soft (Protonation)	Hard (Electron Bombardment)	N/A (Magnetic Resonance)
Primary Signal	Doublet (236/238)	Fragment Ions (Base peak often 100 or 86)	Chemical Shifts ()
Sensitivity	High (Picogram range)	Moderate (Nanogram range)	Low (Milligram range)
Isotopic Fidelity	Excellent (Preserves Br pattern)	Poor (Molecular ion often weak/absent)	N/A
Primary Use Case	Reaction monitoring, impurity profiling	Library matching, structural fingerprinting	Final product validation

Deep Dive: Why ESI Wins for Routine Analysis

While NMR is required for absolute structural confirmation (proving the alkyl chain is linear and not branched), ESI-MS is the superior tool for high-throughput characterization because:

- **Protonation Efficiency:** The morpholine nitrogen is a tertiary amine (). In the acidic mobile phase of LC-MS, it protonates readily, yielding intense signal.
- **Survival of the Br-C Bond:** ESI is "soft" enough to keep the alkyl bromide intact, allowing the 1:1 isotopic pattern to serve as an instant visual confirmation of identity. EI often shatters the alkyl chain, obscuring the bromine signature.

Part 3: Experimental Protocol (LC-ESI-MS)

This protocol is designed for a standard LC-Q-TOF or LC-Single Quad system. It is self-validating through the use of an internal standard logic (the isotopic pattern).

Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL of Acetonitrile (MeCN).

- Dilution: Dilute 10

L of stock into 990

L of 50:50 MeCN:Water (+0.1% Formic Acid).

- Final Concentration: ~10

g/mL (10 ppm). Note: High concentrations can cause detector saturation, distorting the isotopic ratio.

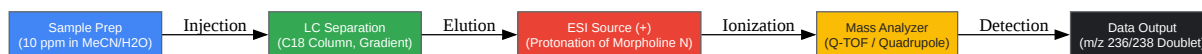
LC Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 5% B (Isocratic hold for polar impurities)
 - 1-6 min: 5%
95% B (Linear gradient)
 - 6-8 min: 95% B (Wash)

MS Source Parameters (ESI Positive)

- Capillary Voltage: 3500 V
- Gas Temperature: 300°C
- Fragmentor Voltage: 100 V (Keep low to prevent in-source fragmentation of the Br-C bond).

Workflow Visualization



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Caption: Optimized LC-MS workflow for N-alkyl morpholine characterization.

Part 4: Data Analysis & Interpretation

The Mass Spectrum

In Positive ESI mode, you will observe the protonated molecular ion

.

- Peak A:

236.06 (Contains

)

- Peak B:

238.06 (Contains

)

- Intensity Ratio: ~1:1 (Visual confirmation of mono-bromination).

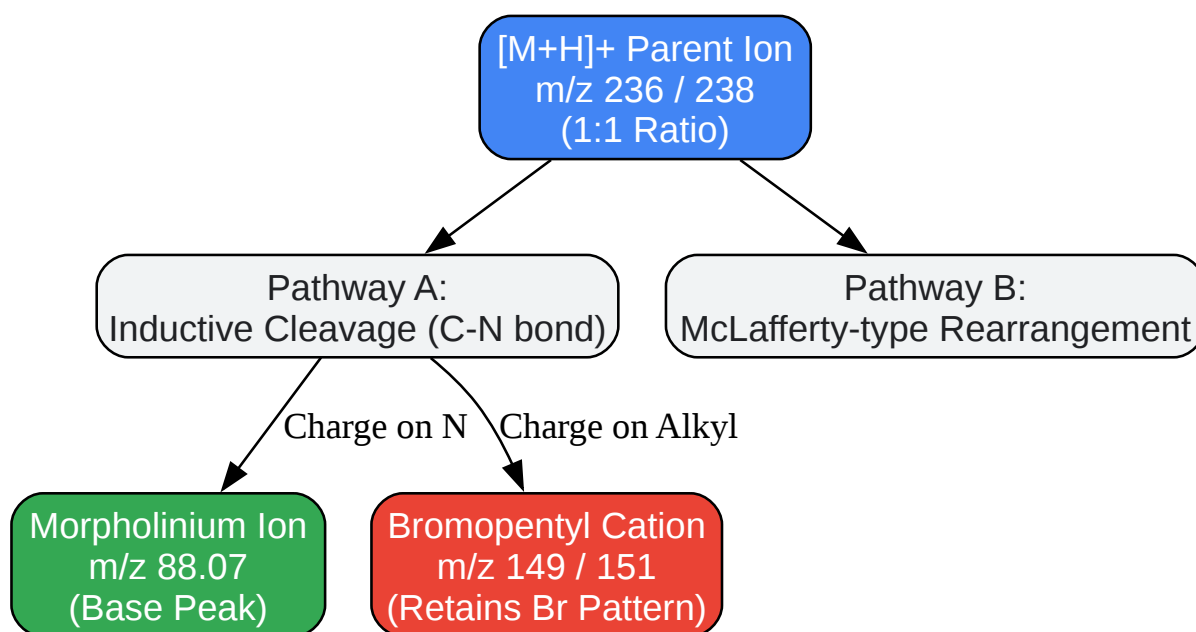
Fragmentation Pathways (MS/MS)

When subjected to Collision Induced Dissociation (CID), the molecule fragments in a predictable manner useful for structural elucidation.

- Neutral Loss of HBr: A common pathway for alkyl halides, though less dominant in ESI than EI.

- C-N Bond Cleavage: The energy breaks the bond between the morpholine nitrogen and the pentyl chain.
 - Result: Formation of the Morpholinium ion (m/z 88.07) at 88.
- Inductive Cleavage: Charge retention on the alkyl chain.
 - Result: Formation of the bromo-pentyl cation (m/z 149/151).

Fragmentation Logic Diagram



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Caption: Predicted ESI-MS/MS fragmentation pathways for 4-(5-Bromopentyl)morpholine.

Part 5: Troubleshooting & Common Pitfalls

The "Missing Bromine" (Hydrolysis)

If you observe a strong peak at

174, your compound has likely hydrolyzed.

- Mechanism:[1][2] The Br is displaced by water (from the LC mobile phase or wet solvent) to form the alcohol derivative: 4-(5-hydroxypentyl)morpholine.
- Solution: Use fresh, anhydrous solvents for stock preparation and minimize time in the aqueous mobile phase.

Cyclization (Quaternization)

If you observe a peak at

156 (M - HBr), be cautious. While this can be a fragment, it can also represent the intramolecular cyclization of the molecule where the morpholine nitrogen attacks the terminal carbon, displacing the bromine to form a spiro-quaternary ammonium salt.

- Differentiation: The salt will not elute at the same retention time as the linear amine in Reverse Phase LC (it is permanently charged and much more polar).

References

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